

what is rhein derived from

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Rhein

CAS No.: 478-43-3

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Natural Sources of Rhein

Rhein is present in several plants used in traditional medicine, often in the form of glycosides (where the molecule is bound to a sugar) [1] [2]. The table below summarizes its primary natural sources:

Plant Source	Common Name	Key Notes
Rheum palmatum [1] [2]	Chinese Rhubarb	One of the most studied sources.
Rheum undulatum [1]	Rhubarb	-
Cassia reticulata [1]	Senna	-
Cassia tora [2]	Sickle Senna	-
Polygonum multiflorum [2]	Fo-Ti / He Shou Wu	-
Aloe barbadensis [2]	Aloe Vera	-

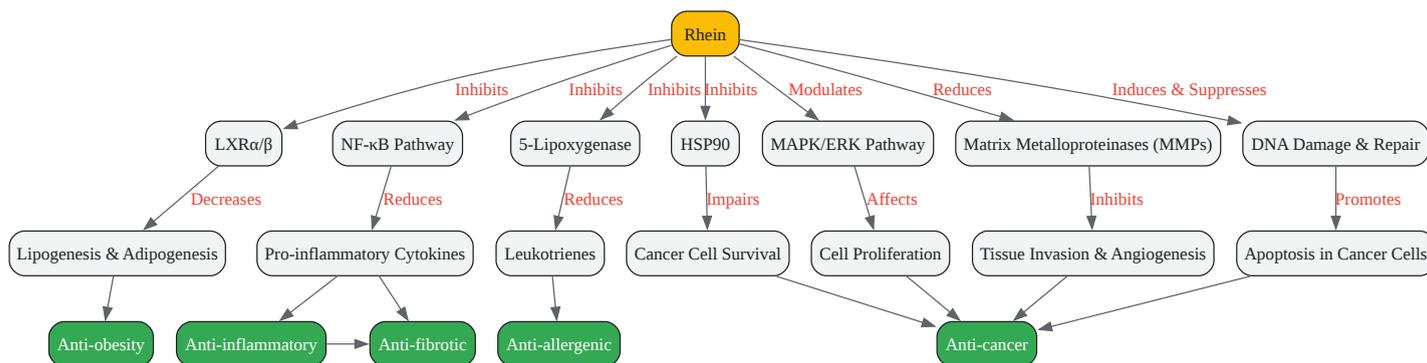
Chemical and Pharmacological Profile

For researchers, the fundamental chemical and pharmacokinetic data of **rhein** is summarized in the following table:

Property	Description
IUPAC Name	4,5-Dihydroxy-9,10-dioxo-9,10-dihydroanthracene-2-carboxylic acid [1]
Chemical Formula	C ₁₅ H ₈ O ₆ [1] [2]
Molar Mass	284.22 g/mol [1]
Appearance	Orange crystals [1]
Melting Point	350–352 °C [1]
First Isolation	1895 [1]
Protein Binding	~99% [2]
Metabolism	Primarily to rhein glucuronide and rhein sulfate [2]
Route of Elimination	Urine and feces [2]
Oral LD ₅₀ (mice)	>5000 mg/kg [2]

Mechanisms of Action and Experimental Insights

Rhein exerts its wide-ranging effects through interactions with multiple molecular targets and pathways.



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Key molecular targets and pharmacological effects of **Rhein**.

Detailed Methodologies for Key Experiments

The antiviral, antibacterial, and anti-cancer effects of **rhein** have been characterized through specific experimental models:

- **Antibacterial Synergy Study [1]**

- **Objective:** To investigate the synergistic effect of **rhein** with conventional antibiotics against *Staphylococcus aureus*.
- **Methodology:** Researchers used **checkerboard microdilution assays** to determine the Minimum Inhibitory Concentration (MIC) of **rhein**, oxacillin, and ampicillin, both alone and in combination. The Fractional Inhibitory Concentration (FIC) index was calculated to classify the interaction as synergistic, additive, or antagonistic.
- **Key Findings:** The study demonstrated **partial synergy** between **rhein** and the antibiotics, significantly reducing the MICs of the antibiotics against methicillin-resistant *S. aureus* (MRSA) strains.

- **Anti-cancer Mechanism Study [2]**
 - **Objective:** To elucidate the pro-apoptotic mechanism of **rhein** in cancer cells.
 - **Methodology:** Cancer cell lines were treated with **rhein**, and apoptosis was assessed by measuring:
 - **Cytosolic calcium levels** using fluorescent dyes (e.g., Fluo-4 AM).
 - **Mitochondrial membrane potential** using JC-1 dye.
 - **Cytochrome c release** and **activation of caspases** via western blotting.
 - **Key Findings:** **Rhein** induced apoptosis through **Endoplasmic Reticulum (ER) stress**, increased cytosolic calcium, reduced mitochondrial membrane potential, and triggered the release of cytochrome c, activating the intrinsic apoptotic pathway.
- **Pharmacokinetic Study in Humans [1]**
 - **Objective:** To compare the pharmacokinetics of **rhein** after oral vs. rectal administration in healthy male volunteers.
 - **Methodology:** A **single-dose study** was conducted where subjects received rhubarb extract either orally or via retention enema. Plasma concentrations of **rhein** were measured over time using techniques like **High-Performance Liquid Chromatography (HPLC)** to determine key parameters including T_{max} (time to maximum concentration) and AUC (area under the curve).
 - **Key Findings:** **Rhein** was **better absorbed from oral administration** than from a retention enema.

Potential Therapeutic Applications

Based on experimental evidence, **rhein** is investigated for several applications:

- **Metabolic and Inflammatory Diseases:** Potential for treating **non-alcoholic fatty liver disease (NAFLD)**, diabetes, and osteoarthritis via anti-inflammatory and lipid-lowering effects [2].
- **Oncology:** Investigated for **adjuvant cancer therapy** by inducing apoptosis and inhibiting cancer cell invasion and angiogenesis [2].
- **Anti-infective Therapy:** Studied for its direct antibacterial activity and ability to **synergize with existing antibiotics** against resistant bacteria like MRSA [1] [2].

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References

1. Rhein (molecule) [en.wikipedia.org]

2. : Uses, Interactions, Mechanism of Action | DrugBank Online Rhein [go.drugbank.com]

To cite this document: Smolecule. [what is rhein derived from]. Smolecule, [2026]. [Online PDF].

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